

Methyl 2-benzyloxybenzoate safety, handling, and MSDS information

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Compound of Interest

Compound Name: Methyl 2-benzyloxybenzoate

Cat. No.: B1594120

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An In-Depth Technical Guide to the Safe Handling of Methyl 2-benzyloxybenzoate

For research scientists and drug development professionals, the proper handling of chemical reagents is paramount to ensuring both personnel safety and experimental integrity. This guide provides a comprehensive overview of the safety, handling, and material safety data for **Methyl 2-benzyloxybenzoate** (CAS: 55142-16-0), a key intermediate in organic synthesis.^[1] This document moves beyond rote recitation of data sheet points, offering field-proven insights grounded in established safety principles.

Chemical Identification and Physicochemical Properties

Methyl 2-benzyloxybenzoate, also known as methyl 2-phenylmethoxybenzoate, is an aromatic ester utilized in various synthetic applications, including the development of novel materials and pharmaceutical compounds.^[1] A precise understanding of its physical properties is the foundation of a robust safety assessment.

Property	Value	Source
CAS Number	55142-16-0	[2][3]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[3][4]
Molecular Weight	242.27 g/mol	[3][4]
Appearance	Solid, Low melting solid	[2]
Melting Point	41 - 48 °C / 105.8 - 118.4 °F	[1][2][3][4]
Boiling Point	364.9 °C at 760 mmHg	[1][3][4]
Density	1.142 g/cm ³	[1][3][4]
Flash Point	152.5 °C	[1][3][4]
Solubility	Insoluble in water.	[5]

Hazard Analysis and Classification

Regulatory classification provides a baseline for risk assessment. According to some suppliers, **Methyl 2-benzyloxybenzoate** is not considered a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] However, the absence of a formal hazard classification should not be interpreted as an absence of potential risk. Other sources provide an NFPA 704 rating, which offers at-a-glance information for emergency responders:

- Health (Blue): 0 - Poses no significant health hazard.[3][6]
- Flammability (Red): 1 - Materials that require considerable preheating before ignition can occur.[3][6]
- Instability/Reactivity (Yellow): 0 - Normally stable, even under fire exposure conditions, and not reactive with water.[3][6]

Senior Scientist's Note: While the acute toxicity profile appears low, the primary risks in a laboratory setting stem from potential irritation upon contact and inhalation of dust or aerosols, especially given its nature as a low-melting solid.[3] It is prudent to handle it with the same care afforded to any non-volatile organic solid.

Proactive Risk Mitigation: Safe Handling and Storage Protocols

A proactive approach to safety involves integrating engineering controls, personal protective equipment (PPE), and rigorous handling procedures. The following workflow is designed to minimize exposure and prevent contamination.

Engineering Controls: The First Line of Defense

The primary objective is to contain the chemical at its source.

- **Ventilation:** Always handle **Methyl 2-benzyloxybenzoate** inside a certified chemical fume hood.^[3] This is crucial not only to prevent inhalation of any fine particulates but also to contain potential spills.
- **Emergency Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.

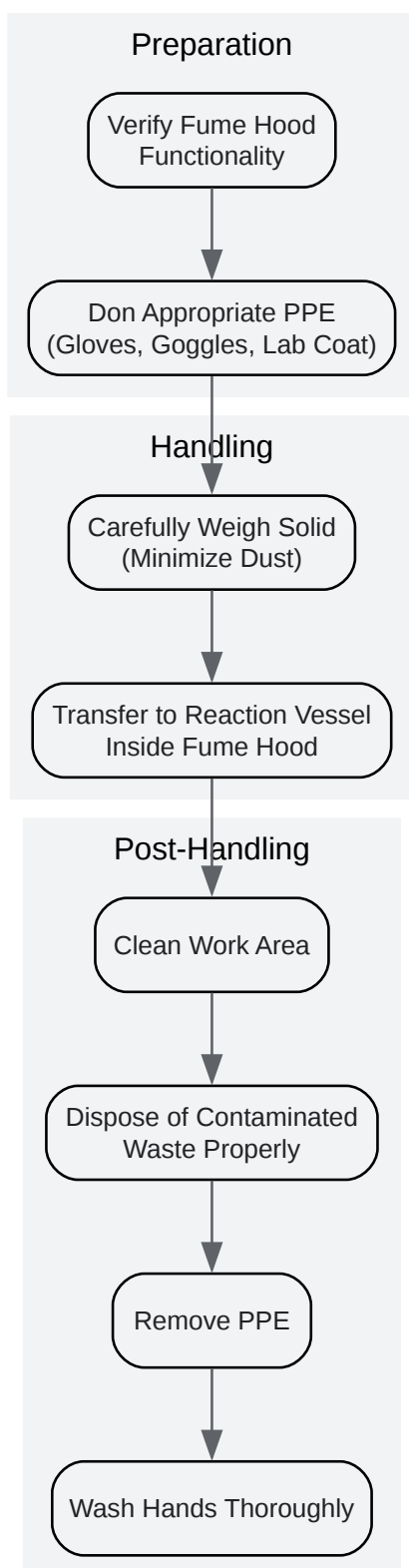
Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. Selection must be deliberate and based on the potential routes of exposure.

Protection Type	Specification	Rationale
Eye/Face	ANSI Z87.1-compliant safety glasses with side shields or chemical goggles. ^[2]	Protects against accidental splashes or dust getting into the eyes.
Hand	Chemical-impermeable gloves (e.g., Nitrile rubber). ^[3]	Prevents direct skin contact. Gloves must be inspected for integrity before each use and removed promptly if contaminated. ^[3]
Body	Laboratory coat.	Protects skin and personal clothing from contamination.

Procedural Best Practices

- **Avoid Dust Generation:** As a solid, care should be taken to avoid creating dust during weighing and transfer.[\[2\]](#)[\[3\]](#)
- **Personal Hygiene:** Avoid all personal contact, including ingestion and inhalation.[\[2\]](#) Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.[\[7\]](#)
- **Grounding:** For transfers of large quantities where static discharge could be a concern, use non-sparking tools and explosion-proof equipment.[\[3\]](#)



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Fig. 1: Experimental workflow for the safe handling of **Methyl 2-benzyloxybenzoate**.

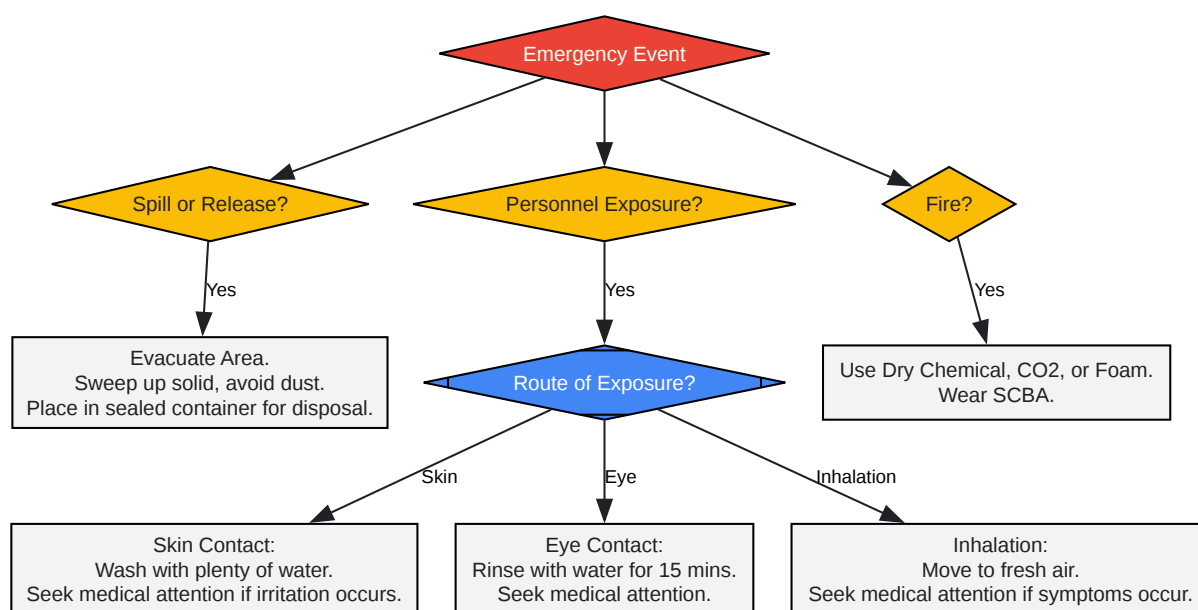
Storage Requirements

Proper storage is essential for maintaining chemical integrity and safety.

- Container: Store in a tightly closed container.[3]
- Environment: Keep in a dry, cool, and well-ventilated place.[3] It is specifically noted to protect the material from moisture.[2]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[7]

Emergency Response Protocols

Rapid and correct response during an emergency can significantly mitigate harm.



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Fig. 2: Decision tree for emergency response procedures.

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If irritation develops or persists, seek medical attention.[2][3][6]
- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If symptoms such as irritation or discomfort persist, seek medical attention.[2][3][6]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if you feel unwell.[2][6]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[6] For large fires, water spray or fog may be used.[7]
- Specific Hazards: Thermal decomposition can produce carbon oxides (CO, CO₂).
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE to avoid contact with skin and eyes and to prevent inhalation of dust.[2][3]
- Containment and Cleanup: For spills, sweep up the material and shovel it into a suitable, labeled container for disposal.[2] Avoid actions that generate dust.[2][3] Afterwards, wash the area to prevent runoff into drains.[7]

Stability and Reactivity

- Reactivity: No specific hazardous reactivity is known based on available information.[2]
- Chemical Stability: The product is considered stable under recommended storage conditions. [7] Hazardous polymerization will not occur.[7]

- Conditions to Avoid: Presence of incompatible materials.[7]
- Incompatible Materials: While specific data is limited, it is best practice to avoid contact with strong oxidizing agents, strong acids, and strong bases.[7]

Toxicological and Ecological Information

Detailed toxicological and ecological studies for **Methyl 2-benzyloxybenzoate** are not readily available in the provided sources.[3][6][9] The material has not been classified as harmful by ingestion, though this is based on a lack of corroborating evidence.[7] As a general precaution, discharge into the environment must be avoided, and spills should be prevented from entering drains.[3]

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